

Homopterocarpin spectroscopic characterization NMR GC-MS

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Compound Focus: Homopterocarpin

CAS No.: 606-91-7

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Structural Properties & Spectroscopic Summary

Homopterocarpin is a pterocarpin, which is a type of isoflavonoid. Its core structure is derived from the fusion of a benzopyran and benzofuran ring system [1] [2].

The table below summarizes the key spectroscopic data available from the search results:

Characterization Method	Reported Data / Conditions
¹ H & ¹³ C NMR	Spectra recorded in Chloroform- <i>d</i> (CDCl ₃) [3].
GC-MS Analysis	Utilized for metabolite profiling and identification [3] [4].
Mass Spectrometry	Molecular Formula: C ₁₇ H ₁₆ O ₄ [5].

Detailed Nuclear Magnetic Resonance (NMR) Characterization

The primary source for NMR data indicates that ¹H and ¹³C NMR spectra were acquired using a JEOL JNM-ECA spectrometer operating at 400 MHz, with the sample dissolved in chloroform-*d* (CDCl₃) [3].

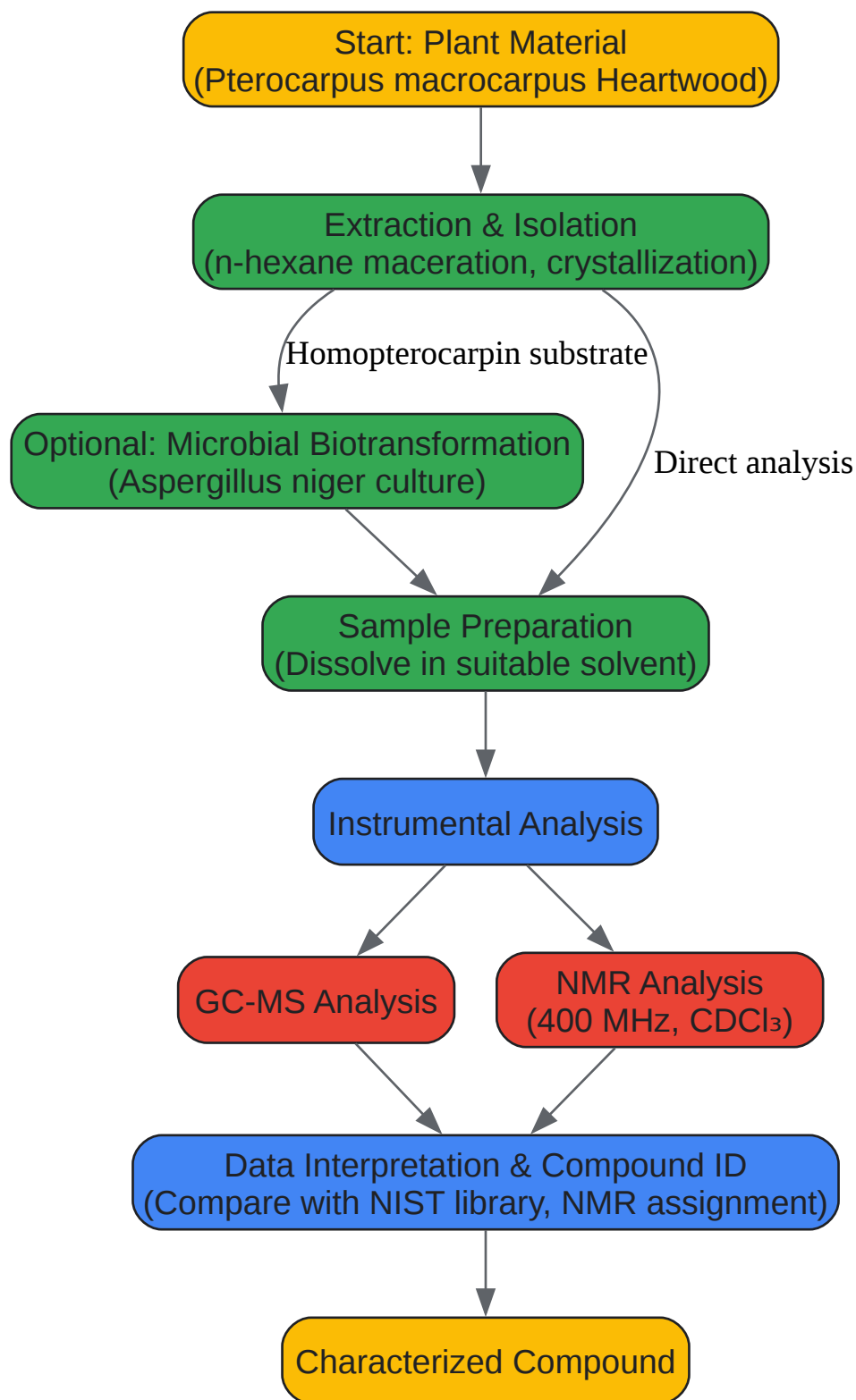
This high field strength is suitable for detailed structural elucidation of a molecule of this size.

For a complete assignment, you would typically compare the chemical shifts of **homopterocarpin** with its structural analogue, medicarpin. The key structural difference is the substitution at the 3-position: **homopterocarpin** has a methoxy group (-OCH₃), while medicarpin has a hydroxyl group (-OH) [1] [2]. This difference significantly affects the chemical shifts of the nearby protons and carbons.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

While specific GC temperature programs and MS source parameters are not detailed in the searched literature, the general workflow and instrumentation context are established.

The experimental workflow for the extraction, biotransformation, and analysis of **homopterocarpin** and its derivatives can be summarized as follows:



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Overview of the characterization workflow for **homopterocarpin**, from plant material to identified compound.

The analysis was performed using a GC-MS system where compounds were identified by comparing their mass spectra against the **National Institute of Standards and Technology (NIST) Standard Reference Database (version 02.L)**. A similarity index threshold of **>80%** was used for confident identification [3]. This method is also established for chemotaxonomic discrimination between *Pterocarpus* wood species [4].

Key Considerations for Researchers

For scientists aiming to characterize **homopteroicarpin**, here are critical points based on the available data:

- **NMR Solvent:** The referenced study used CDCl_3 , which is a standard solvent for non-polar to moderately polar compounds. Confirm solubility for your specific sample [3].
- **Structural Analogue Comparison:** Use medicarpin as a benchmark for NMR assignment. Pay close attention to the 3-position on the A-ring, as the $-\text{OCH}_3$ (**homopteroicarpin**) vs. $-\text{OH}$ (medicarpin) is the defining difference [1] [2].
- **GC-MS Protocol:** While specific methods are not listed, the use of a non-polar to mid-polar GC column and electron ionization (EI) source can be inferred as standard practice. The key is method validation using the NIST library [3] [4].
- **Biotransformation Pathway:** For studies involving microbial transformation, note that **homopteroicarpin** can be demethylated by *Aspergillus niger* to form medicarpin, which is a compound with reported enhanced bioactivity [3] [6].

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References

1. Medicarpin and Homopteroicarpin Isolated from Canavalia ... [pmc.ncbi.nlm.nih.gov]
2. Medicarpin and Homopteroicarpin Isolated from Canavalia ... [mdpi.com]
3. Biotransformation of medicarpin from homopteroicarpin by ... [pmc.ncbi.nlm.nih.gov]
4. A GC-MS Protocol for Separating Endangered and Non- ... [mdpi.com]
5. Homopteroicarpin | $\text{C}_{17}\text{H}_{16}\text{O}_4$ | CID 101795 [pubchem.ncbi.nlm.nih.gov]

6. Antifungal activity against anthracnose-causing species of ... [sciencedirect.com]

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